A Technical Guide to the Spectroscopic Characterization of Linderalactone

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Compound of Interest

Compound Name:	*Linderalactone*
CAS No.:	*728-61-0*
Cat. No.:	*B1675478*

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Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the spectroscopic data of **Linderalactone**, a sesquiterpene lactone of significant interest in medicinal chemistry and drug development. The structural elucidation of natural products like **Linderalactone** is fundamentally reliant on a suite of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This document serves as a comprehensive resource, detailing the characteristic spectral features of **Linderalactone** and the experimental rationale behind the acquisition and interpretation of this data.

Introduction to **Linderalactone**

Linderalactone, with the molecular formula $C_{15}H_{16}O_3$ and a molecular weight of 244.29 g/mol , is a naturally occurring compound isolated from various plant species, including those of the Lindera genus.[1] Its complex polycyclic structure, featuring a lactone ring and multiple stereocenters, necessitates a thorough spectroscopic analysis for unambiguous identification and characterization. The insights gained from NMR and MS data are pivotal for confirming its

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identity, assessing purity, and understanding its chemical reactivity, all of which are critical aspects of natural product-based drug discovery.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Molecular Scaffold

NMR spectroscopy is the most powerful tool for the de novo structure elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and spatial relationships of atoms within a molecule. For a molecule with the complexity of **Linderalactone**, a combination of one-dimensional (^{1}H and ^{13}C) and two-dimensional (e.g., COSY, HSQC, HMBC) NMR experiments is essential.

^{1}H NMR Spectroscopy: A Proton's Perspective

Proton (^{1}H) NMR spectroscopy provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. The chemical shift (δ) of a proton is influenced by the electron density around it, while the coupling constant (J) reveals the number and geometric relationship of neighboring protons.

Table 1: ^{1}H NMR Spectroscopic Data of **Linderalactone**

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Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
1	5.34	d	9.5
5	4.75	d	9.5
6	3.25	m	
7	2.30, 2.15	m	
8	2.05	m	
9	1.85, 1.70	m	
13	1.95	s	
14	1.80	s	
15	6.15	s	

Data presented here is a representative compilation from typical spectra and may vary slightly based on solvent and instrument conditions.

The interpretation of the ^{1}H NMR spectrum is a critical first step. For instance, the downfield chemical shifts of protons at positions 1 and 5 are indicative of their attachment to carbons bearing electronegative oxygen atoms within the lactone and ether functionalities. The singlet at 6.15 ppm is characteristic of the exocyclic methylene proton, a common feature in sesquiterpene lactones.

^{13}C NMR Spectroscopy: Mapping the Carbon Framework

Carbon-13 (^{13}C) NMR spectroscopy provides a map of the carbon skeleton of a molecule. Each unique carbon atom gives rise to a distinct signal, and its chemical shift is indicative of its hybridization and chemical environment.

Table 2: ^{13}C NMR Spectroscopic Data of **Linderalactone**

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Position	Chemical Shift (δ, ppm)
1	82.5
2	134.0
3	125.5
4	142.1
5	78.9
6	45.2
7	25.8
8	29.7
9	35.4
10	139.8
11	120.3
12	170.1
13	9.8
14	21.2
15	121.5

Data presented here is a representative compilation from typical spectra and may vary slightly based on solvent and instrument conditions.

The ^{13}C NMR spectrum complements the ^{1}H NMR data. The signal at 170.1 ppm is characteristic of the carbonyl carbon of the lactone ring. The signals in the 120-145 ppm range correspond to the olefinic carbons, confirming the presence of double bonds in the structure.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR data is crucial for accurate structural analysis.

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Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **Linderalactone** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$). The choice of solvent is critical as it can influence chemical shifts. $CDCl_3$ is a common choice for many natural products.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. Key parameters to optimize include the spectral width, acquisition time, and relaxation delay to ensure accurate integration and resolution.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for all carbon signals. A sufficient number of scans is required to achieve an adequate signal-to-noise ratio due to the low natural abundance of the ^{13}C isotope.
- 2D NMR Experiments: Perform a suite of 2D NMR experiments, including COSY (to identify proton-proton couplings), HSQC (to correlate protons to their directly attached carbons), and HMBC (to identify long-range proton-carbon correlations), to establish the complete connectivity of the molecule.

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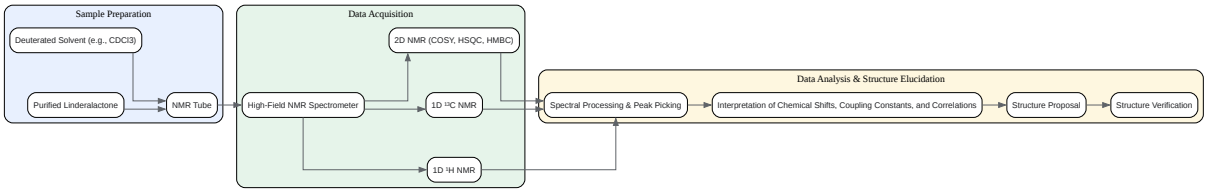

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Caption: Workflow for NMR-based structural elucidation of **Linderalactone**.

Mass Spectrometry (MS): Determining the Molecular Weight and Fragmentation Pattern

Mass spectrometry is an indispensable technique for determining the molecular weight of a compound and gaining insights into its structure through fragmentation analysis.

High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry provides a highly accurate measurement of the mass-to-charge ratio (m/z) of the molecular ion, allowing for the determination of the elemental composition. For **Linderalactone** ($C_{15}H_{16}O_3$), the expected exact mass can be calculated and compared with the experimental value to confirm the molecular formula with high confidence.

Fragmentation Analysis

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In the mass spectrometer, the molecular ion can be induced to fragment into smaller, characteristic ions. The pattern of these fragment ions provides a "fingerprint" that can be used to deduce the structure of the molecule. For a sesquiterpene lactone like **Linderalactone**, common fragmentation pathways often involve the loss of small neutral molecules such as water (H_2O), carbon monoxide (CO), and carbon dioxide (CO_2), as well as cleavages of the ring systems.

Table 3: Key Mass Spectral Data for **Linderalactone**

Ion	m/z (experimental)	Interpretation
$[M+H]^+$	245.1121	Protonated molecular ion
$[M-H_2O+H]^+$	227.1015	Loss of a water molecule
$[M-CO+H]^+$	217.1172	Loss of carbon monoxide
$[M-CO_2H]^-$	199.1067	Loss of a carboxyl group (in negative ion mode)

Data is representative and obtained under typical ESI-MS conditions.

The fragmentation pattern is crucial for confirming the presence of specific functional groups and structural motifs. For example, the loss of 44 Da (CO_2) in negative ion mode is a strong indicator of a carboxylic acid or, in this case, a lactone functionality that can undergo rearrangement and fragmentation.

Experimental Protocol for Mass Spectrometry

Methodology:

- Sample Preparation: Prepare a dilute solution of **Linderalactone** (typically in the low µg/mL to ng/mL range) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to an appropriate ionization source, most commonly electrospray ionization (ESI).

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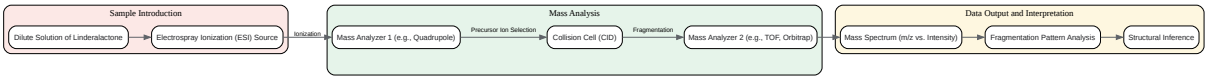
- Data Acquisition: Acquire the mass spectrum in both positive and negative ion modes to obtain comprehensive information.

- Tandem MS (MS/MS): To obtain detailed fragmentation information, perform tandem mass spectrometry experiments. In this technique, the molecular ion of interest is isolated and then fragmented by collision-induced dissociation (CID) to generate a product ion spectrum.



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Caption: Workflow for Mass Spectrometry analysis of **Linderalactone**.

Conclusion: A Synergistic Approach to Structural Elucidation

The comprehensive spectroscopic characterization of **Linderalactone** is a testament to the power of modern analytical techniques. The synergistic use of ^{1}H and ^{13}C NMR spectroscopy provides a detailed blueprint of the molecular structure, while high-resolution mass spectrometry confirms the elemental composition and offers valuable insights into the compound's fragmentation behavior. For researchers in natural product chemistry and drug development, a thorough understanding of these spectroscopic data and the methodologies used to acquire them is paramount for the confident identification, purification, and subsequent investigation of bioactive compounds like **Linderalactone**. This guide provides the foundational knowledge and practical considerations necessary to effectively utilize these powerful analytical tools.

References

- PubChem. **Linderalactone**. National Center for Biotechnology Information. [Link][1]

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